

A Technical Guide to Commercial Sourcing of 3-Hydroxy-4-methoxybenzoyl Chloride

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Compound of Interest

Compound Name: 3-Hydroxy-4-methoxybenzoyl chloride

Cat. No.: B1390170

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **3-Hydroxy-4-methoxybenzoyl chloride** (CAS No. 289896-68-0), a valuable chemical intermediate. The guide details commercial suppliers, presents key technical data in a comparative format, outlines relevant experimental protocols, and includes workflow visualizations to aid in sourcing and application.

Chemical Overview

3-Hydroxy-4-methoxybenzoyl chloride is an acyl chloride derivative of isovanillic acid. Its chemical structure incorporates a reactive benzoyl chloride moiety, making it a crucial building block in the synthesis of more complex molecules, including pharmaceutical impurities and other fine chemicals.[\[1\]](#)

Chemical Properties:[\[2\]](#)

- Molecular Formula: $C_8H_7ClO_3$
- Molecular Weight: 186.59 g/mol
- IUPAC Name: **3-hydroxy-4-methoxybenzoyl chloride**

Commercial Suppliers and Product Specifications

The following table summarizes key information for commercial suppliers of **3-Hydroxy-4-methoxybenzoyl chloride** to facilitate comparison and procurement. Please note that availability and product specifications are subject to change, and direct inquiry with the supplier is recommended.

Supplier	Product Name/Synonym	CAS Number	Molecular Formula	Molecular Weight	Additional Notes
Sigma-Aldrich	3-hydroxy-4-methoxybenzoyl chloride	289896-68-0	C ₈ H ₇ ClO ₃	186.59	Part of their portfolio of chemistry and biochemicals. [3]
BLD Pharm	3-Hydroxy-4-methoxybenzoyl Chloride	289896-68-0	C ₈ H ₇ ClO ₃	186.59	Provides access to NMR, HPLC, and other analytical data. [4]
Clearysynth	3-Hydroxy-4-methoxybenzoyl chloride	289896-68-0	C ₈ H ₇ ClO ₃	186.59	Listed as a Diosmetin Impurity. Certificate of Analysis available. [1]
AA BLOCKS, INC.	3-hydroxy-4-methoxybenzoyl chloride	289896-68-0	C ₈ H ₇ ClO ₃	186.59	Available through distributors like MilliporeSigma. [3]
AChemBlock	3-hydroxy-4-methoxybenzoyl chloride	289896-68-0	C ₈ H ₇ ClO ₃	186.59	Available through distributors like MilliporeSigma. [3]

Experimental Protocols

While specific protocols for **3-Hydroxy-4-methoxybenzoyl chloride** are not readily published, a general and widely accepted method for the synthesis of aryl acid chlorides from their corresponding carboxylic acids is provided below. This protocol is based on the synthesis of the related compound, 4-methoxybenzoyl chloride, and can be adapted by a skilled chemist.

Synthesis of an Aryl Acyl Chloride from Carboxylic Acid

This procedure outlines the conversion of a substituted benzoic acid to its corresponding benzoyl chloride using a chlorinating agent like thionyl chloride or oxalyl chloride.

Materials:

- Substituted Benzoic Acid (e.g., 3-Hydroxy-4-methoxybenzoic acid)
- Thionyl chloride (SOCl_2) or Oxalyl chloride ($(\text{COCl})_2$)
- Anhydrous Dichloromethane (DCM) or another suitable inert solvent
- N,N-dimethylformamide (DMF) (catalytic amount)
- Rotary evaporator
- Standard laboratory glassware (round-bottom flask, condenser, dropping funnel)
- Inert atmosphere setup (e.g., nitrogen or argon line)

Procedure:[\[5\]](#)[\[6\]](#)

- Setup: Assemble a dry, two-neck round-bottom flask equipped with a magnetic stirrer, a reflux condenser, and a dropping funnel under an inert atmosphere.
- Dissolution: Dissolve the starting aryl acid (1 equivalent) in anhydrous dichloromethane.
- Catalyst Addition: Add a catalytic amount (e.g., 2 drops) of N,N-dimethylformamide (DMF) to the solution.

- **Chlorinating Agent Addition:** To the stirred solution, add the chlorinating agent (e.g., oxalyl chloride, ~2 equivalents) dropwise at room temperature.
- **Reaction:** Stir the mixture at room temperature for approximately 1-2 hours. The reaction progress can be monitored by the cessation of gas evolution (HCl and SO₂ if using thionyl chloride; CO, CO₂ and HCl if using oxalyl chloride).
- **Work-up:** Once the reaction is complete, concentrate the mixture under reduced pressure using a rotary evaporator to remove the solvent and any excess chlorinating agent.
- **Product:** The resulting crude acid chloride is often used directly in the next synthetic step without further purification. The product should be stored under anhydrous conditions to prevent hydrolysis.

Safety and Handling Precautions

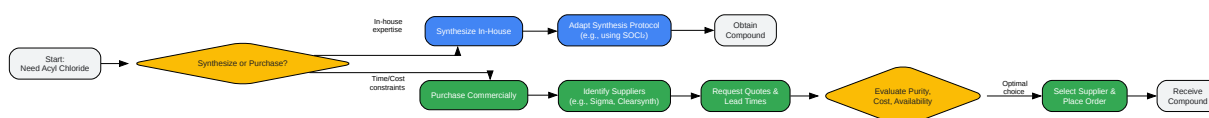
Acyl chlorides, including **3-Hydroxy-4-methoxybenzoyl chloride**, are hazardous chemicals that require careful handling in a controlled laboratory environment.

- **Reactivity:** Reacts violently with water, alcohols, and other nucleophiles.^{[7][8][9]} Ensure all glassware is dry and the reaction is protected from moisture.
- **Corrosivity:** Causes severe skin burns and eye damage.^{[7][10]}
- **Toxicity:** Vapors are irritating to the mucous membranes and respiratory tract.^{[8][11]}
- **Personal Protective Equipment (PPE):** Always wear appropriate PPE, including chemical-resistant gloves, tightly fitting safety goggles, a face shield, and a lab coat.^{[7][11]}
- **Ventilation:** Handle the compound exclusively within a well-ventilated fume hood.^[11]
- **First Aid:**
 - **Skin Contact:** Immediately remove contaminated clothing and rinse the affected area with copious amounts of water.
 - **Eye Contact:** Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do so. Continue rinsing and seek immediate medical attention.^[7]

- Inhalation: Move the person to fresh air. If breathing is difficult, administer oxygen.

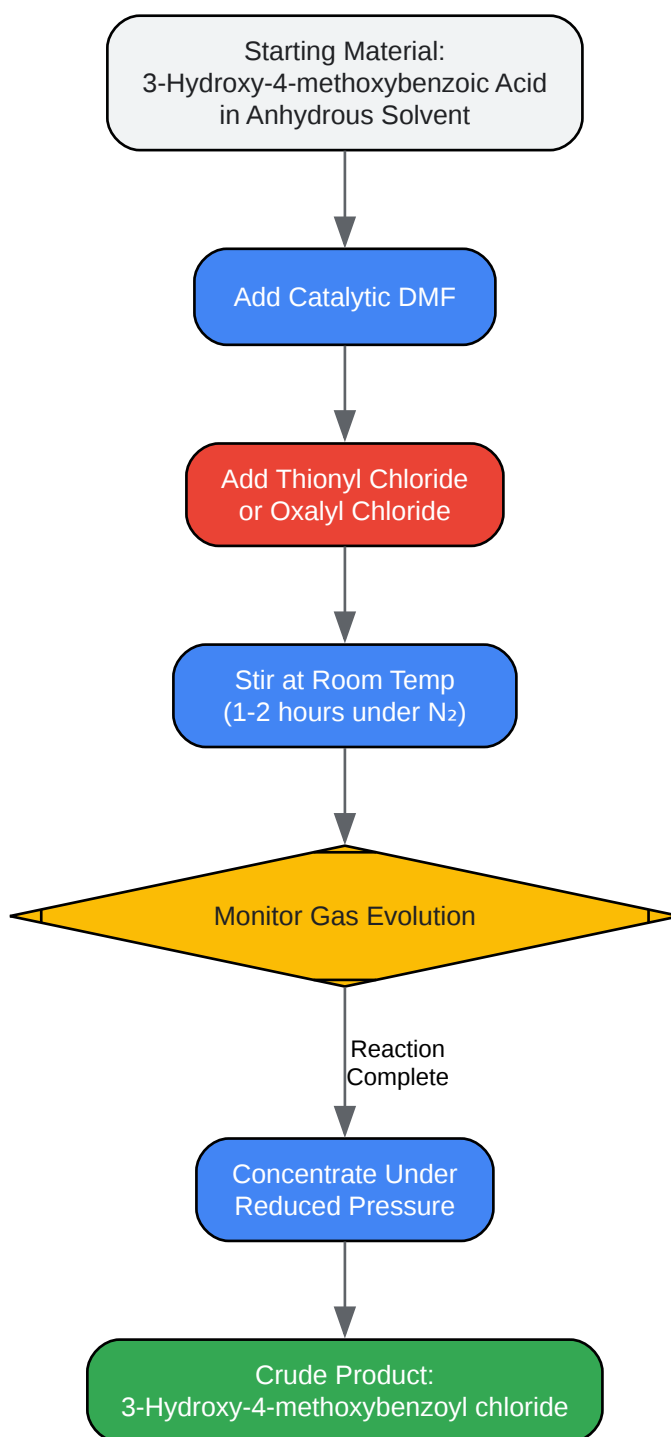
Visualized Workflows

The following diagrams illustrate key decision-making and experimental processes relevant to working with **3-Hydroxy-4-methoxybenzoyl chloride**.



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Caption: Logical workflow for sourcing **3-Hydroxy-4-methoxybenzoyl chloride**.



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Caption: Experimental workflow for acyl chloride synthesis.

Applications in Research and Development

3-Hydroxy-4-methoxybenzoyl chloride is primarily used as a reactive intermediate in organic synthesis. Its utility is highlighted in the preparation of standards for analytical chemistry and in the development of new chemical entities. For example, it is identified as a related impurity of Diosmetin, a flavonoid investigated for its potential biological activities.[1] Its structural similarity to vanilloyl chloride suggests its potential application in synthesizing derivatives with applications in flavor chemistry and as precursors for more complex pharmaceutical agents.[12]

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